

Phenpromethamine Hydrochloride: A Comparative Analysis of In Vitro and In Vivo Effects

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Compound of Interest

Compound Name: *Phenpromethamine hydrochloride*

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Phenpromethamine hydrochloride, a sympathomimetic amine structurally related to amphetamines, has a history of use as a nasal decongestant under the brand name Vonedrine. [1] While its clinical use has waned, its pharmacological profile as a central nervous system stimulant continues to be of interest for research purposes. This guide provides a comparative overview of the known in vitro and in vivo effects of **Phenpromethamine hydrochloride**, supported by available experimental data and methodologies, to aid in further research and drug development.

Data Presentation

Quantitative data on the direct comparative in vitro and in vivo effects of **Phenpromethamine hydrochloride** is scarce in publicly available literature. The following tables summarize the available data.

Table 1: In Vitro Effects of Phenpromethamine on Monoamine Release

Parameter	Value	Species/System	Reference
Norepinephrine Release (EC ₅₀)	154 nM	Rat brain synaptosomes	[1]
Dopamine Release (EC ₅₀)	574 nM	Rat brain synaptosomes	[1]

EC₅₀ (Half-maximal effective concentration) represents the concentration of a drug that induces a response halfway between the baseline and maximum after a specified exposure time.

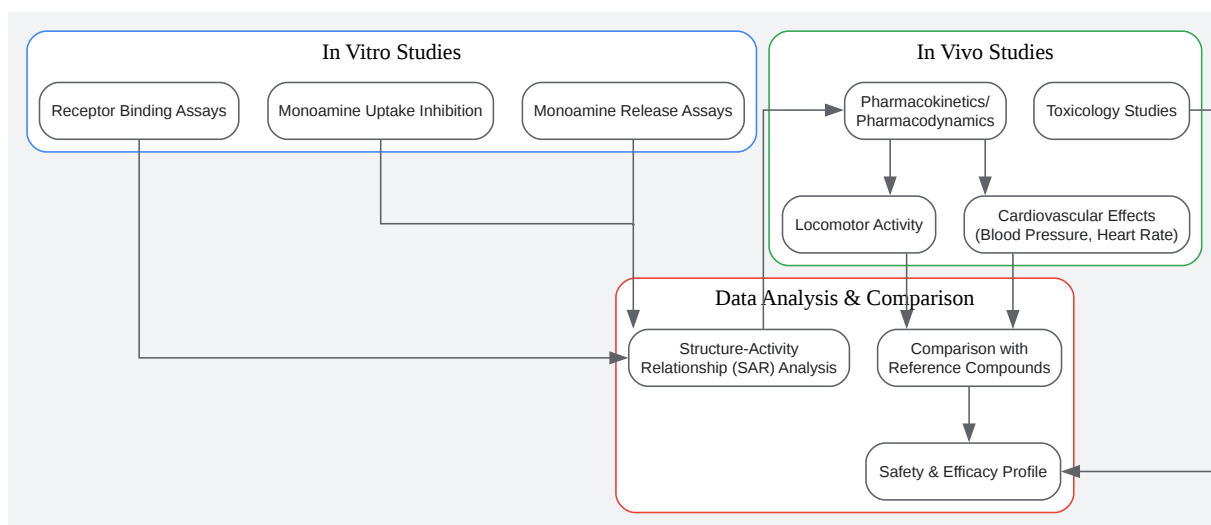
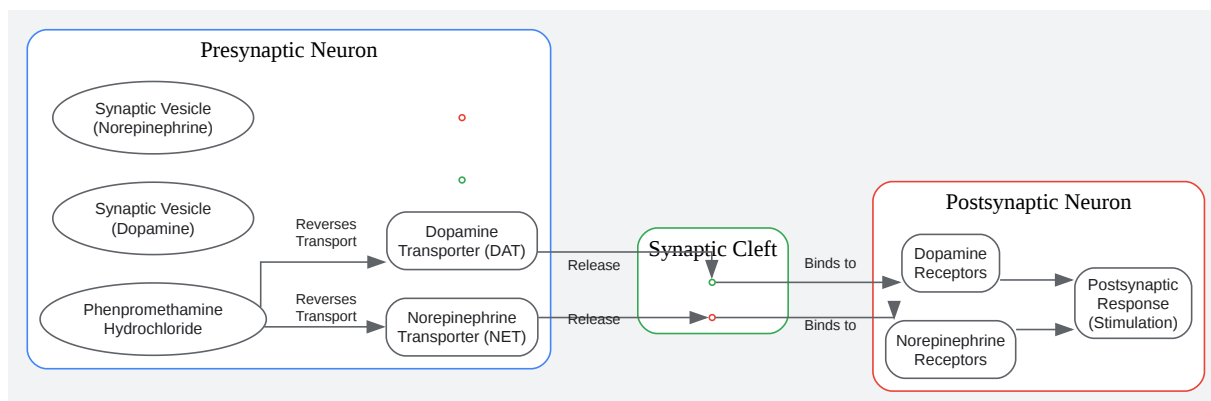
Table 2: In Vivo Effects of **Phenpromethamine Hydrochloride**

Effect	Observation	Species	Reference
Locomotor Activity	Increased locomotor activity	Rodents	[2]
Blood Pressure	Elevated blood pressure	Animal models	[2]

Note: Specific quantitative dose-response data for locomotor activity and the precise magnitude of blood pressure changes for **Phenpromethamine hydrochloride** are not readily available in the reviewed literature.

Mechanism of Action: Signaling Pathway

Phenpromethamine hydrochloride primarily acts as a norepinephrine-dopamine releasing agent (NDRA).[1] This mechanism involves the reversal of monoamine transporters, leading to an increased concentration of these neurotransmitters in the synaptic cleft.



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